

Essential Safety and Logistical Information for Handling Ergothioneine

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Compound of Interest

Compound Name: *Ergothioneine*

Cat. No.: *B1671048*

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides comprehensive, step-by-step guidance for the safe use of **Ergothioneine** in a laboratory setting, including personal protective equipment (PPE) recommendations, handling and storage protocols, and disposal plans.

Hazard Identification and Personal Protective Equipment

Ergothioneine is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[1][2]} Adherence to proper safety protocols is crucial to minimize exposure risk.

Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Specifications & Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.[3]	Conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 is advised to protect against dust particles and splashes.[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and overalls.[1][3]	Protective gloves and clothing are necessary to prevent skin contact and irritation.[3] A PVC apron and barrier cream can provide additional protection.[1]
Respiratory Protection	Dust respirator or use of a fume hood.	A dust respirator should be used when handling the powder form to avoid inhalation.[1] Engineering controls like local exhaust ventilation are recommended where solids are handled as powders.[1]

Safe Handling and Storage Protocols

Proper handling and storage are essential to maintain the integrity of **Ergothioneine** and ensure a safe laboratory environment.

Handling Procedures:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2]
- Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[4]
- Wash hands thoroughly with soap and water after handling.[1]

- Work clothes should be laundered separately.[1]
- When handling, do not eat, drink, or smoke.[1]
- Use only in a well-ventilated area or outdoors.[1]

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[1][3]
- Keep containers tightly closed when not in use.[2][3]
- Recommended storage temperature is -20°C for long-term stability (≥4 years).[4][5]
- Store away from incompatible materials such as oxidizing agents.[3]

Quantitative Data Summary

Property	Value	Source
CAS Number	497-30-3	[1][2][3]
Molecular Formula	C ₉ H ₁₅ N ₃ O ₂ S	[1][4]
Molecular Weight	229.3 g/mol	[4]
Purity	≥98%	[4]
Solubility in PBS (pH 7.2)	Approx. 10 mg/mL	[4]
Storage Temperature	-20°C	[1][4][5]
Stability	≥4 years at -20°C	[4]

Emergency and First Aid Procedures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Type	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][6] Seek immediate medical attention.[1][6] If present, remove contact lenses, but only by skilled personnel.[1]
Skin Contact	Flush skin with plenty of running water and soap if available.[1] Remove contaminated clothing and wash it before reuse.[1] Seek medical attention if irritation occurs or persists.[1]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1][6] If breathing has stopped, provide artificial respiration.[6] Seek medical attention if you feel unwell.[1]
Ingestion	Immediately give a glass of water. First aid is not generally required.[1] If in doubt, or if a large amount is ingested, contact a Poison Information Centre or a doctor.[1]

Spill and Disposal Plan

Accidental Release Measures: In case of a spill, clean it up immediately.[1]

- Evacuate Personnel: Alert personnel in the area.[1]
- Ventilate the Area: Ensure adequate ventilation.
- Wear PPE: Use protective clothing, gloves, safety glasses, and a dust respirator.[1]
- Containment and Clean-up:
 - For dry spills, use dry clean-up procedures to avoid generating dust.[1] Sweep up, shovel, or vacuum the material.[1]
 - Place the spilled material into a clean, dry, sealable, and labeled container for disposal.[1]

- Decontamination: Wash the spill area with large amounts of water.^[1] Prevent runoff from entering drains.^[1]

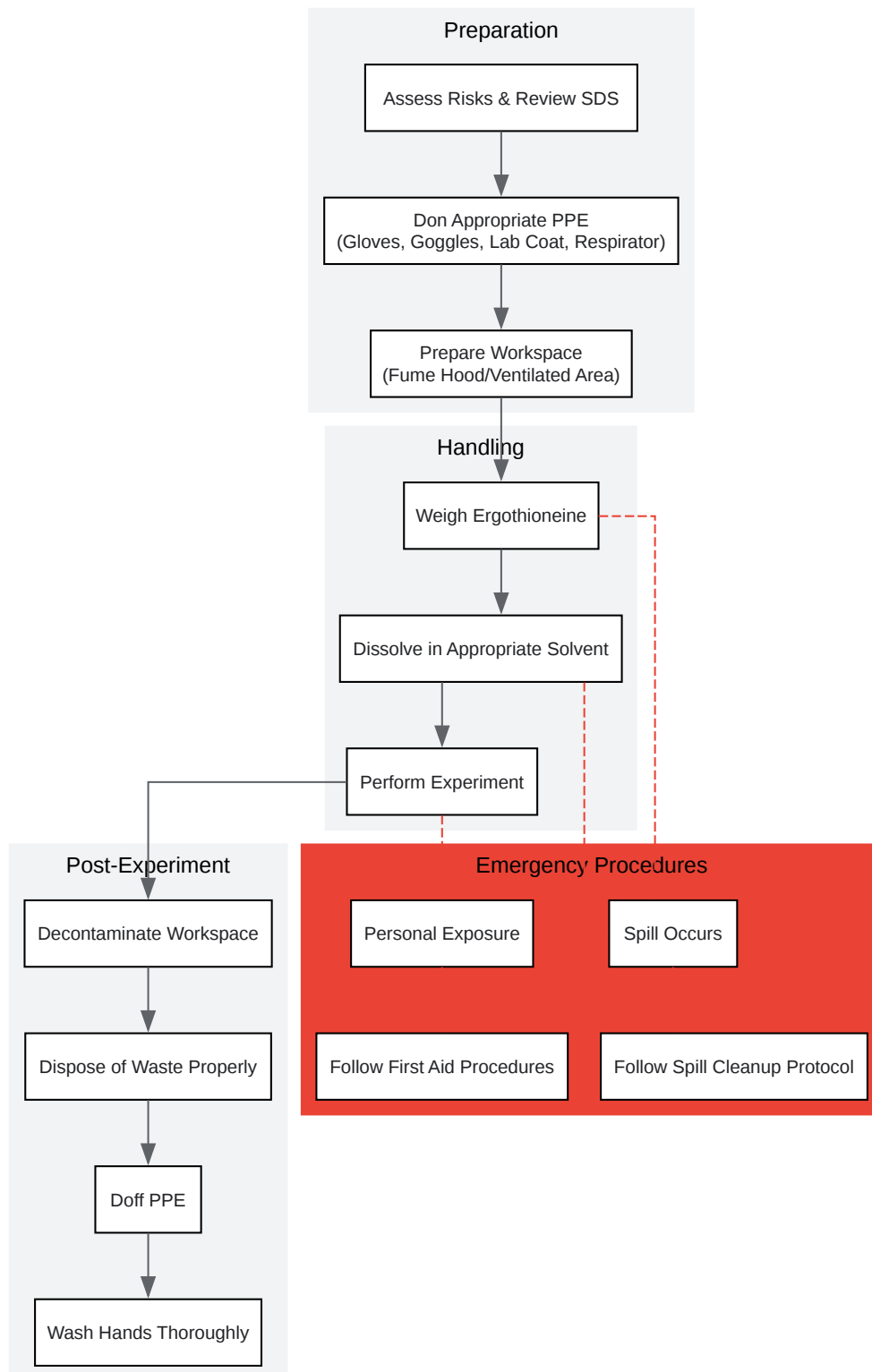
Disposal:

- Dispose of contents and containers in accordance with local, state, and federal regulations.^[1]
- The product should not be disposed of with household garbage or allowed to reach the sewage system.^[2]
- Consult a licensed professional waste disposal service to dispose of this material.

Experimental Workflow: Handling Ergothioneine

The following diagram outlines the standard workflow for safely handling **Ergothioneine** in a laboratory setting.

Ergothioneine Handling and Safety Workflow



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Caption: Workflow for the safe handling of **Ergothioneine** in a laboratory setting.

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